Core Molecular Profile: Structure and Physicochemical Attributes

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Compound of Interest	
Compound Name:	*5-Chlorothiophene-3-carbaldehyde*
CAS No.:	*36155-85-8*
Cat. No.:	*B1590547*

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5-Chlorothiophene-3-carbaldehyde is a substituted thiophene derivative, a class of heterocyclic compounds widely recognized for their utility in the development of pharmaceuticals and advanced materials.[1][2] The molecule's architecture, featuring an aldehyde functional group and a chlorine atom on the thiophene ring, imparts a unique reactivity profile that is highly valuable for constructing more complex molecular frameworks.

Molecular Structure and Identifiers

The fundamental structure consists of a five-membered aromatic thiophene ring. A chlorine atom is substituted at the 5-position, and a formyl (carbaldehyde) group is at the 3-position. This specific arrangement of substituents dictates its chemical behavior and synthetic potential.

- Molecular Formula: C_5H_3ClOS[3][4][5][6]
- InChI Key: BGOGYRKWKJGOHZ-UHFFFAOYSA-N[3][7]
- SMILES: O=Cc1cc(Cl)sc1[3][6]

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Physicochemical and Spectroscopic Data

The compound's physical and chemical properties are essential for its handling, reaction setup, and purification. While some data are predicted, they provide a reliable basis for experimental design.

Property	Value	Source
Molecular Weight	146.59 g/mol	[3]
CAS Number	36155-85-8	[3][4][5][6]
Appearance	Light yellow liquid / Yellow solid	[3]
Boiling Point	208.8 ± 20.0 °C (Predicted)	[3]
Density	1.429 ± 0.06 g/cm³ (Predicted)	[3]
Storage Conditions	Store at 2–8 °C under inert gas (Nitrogen or Argon)	[3][6]

Synthesis Protocol and Mechanistic Rationale

The synthesis of **5-Chlorothiophene-3-carbaldehyde** is critical for its availability in research and development. A common and reliable method involves the direct chlorination of thiophene-3-carbaldehyde.

Experimental Protocol: Chlorination of Thiophene-3-carbaldehyde

This protocol outlines a procedure for the synthesis of **5-Chlorothiophene-3-carbaldehyde**.[3] The self-validating nature of this protocol lies in the clear reaction progression and the straightforward work-up to isolate the product.

Step 1: Reaction Setup

- To a solution of thiophene-3-carbaldehyde (20.0 g, 178.3 mmol) in acetic acid (180 mL), add N-chlorosuccinimide (NCS) (23.8 g, 178.3 mmol).

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Causality: Acetic acid serves as a polar protic solvent that can solubilize both the starting material and the chlorinating agent. NCS is chosen as the chlorine source for its mild and selective electrophilic chlorination properties, which minimizes side reactions compared to harsher reagents like elemental chlorine. The 1:1 molar ratio ensures the reaction proceeds to monosubstitution.

Step 2: Reaction Execution

- Stir the mixture vigorously and heat to 110 °C for 4 hours.

Causality: The elevated temperature is necessary to overcome the activation energy for the electrophilic aromatic substitution on the electron-deficient thiophene ring (deactivated by the aldehyde group). The 4-hour duration ensures the reaction goes to completion.

Step 3: Work-up and Isolation

- Cool the reaction mixture to room temperature.
- Dilute the mixture with ethyl acetate (120 mL).
- Wash the organic phase sequentially with water (3 x 100 mL), saturated sodium bicarbonate solution (2 x 50 mL), and brine.

Causality: Dilution with ethyl acetate facilitates the separation from the aqueous-soluble components. The water wash removes the bulk of the acetic acid. The sodium bicarbonate wash is crucial to neutralize any remaining acetic acid, preventing potential acid-catalyzed side reactions during concentration. The brine wash removes residual water from the organic phase.

Step 4: Final Product Purification

- Dry the organic phase over anhydrous sodium sulfate.
- Concentrate the solution under reduced pressure to yield **5-chlorothiophene-3-carbaldehyde** (yields can vary, with one source reporting 31%).[3] The product may be used in subsequent steps without further purification.[3]

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Causality: Anhydrous sodium sulfate is a neutral drying agent that efficiently removes trace water. Concentration under reduced pressure allows for the removal of the volatile ethyl acetate solvent at a low temperature, preserving the integrity of the product.

Synthesis Workflow Diagram

The following diagram illustrates the key stages of the synthesis process.

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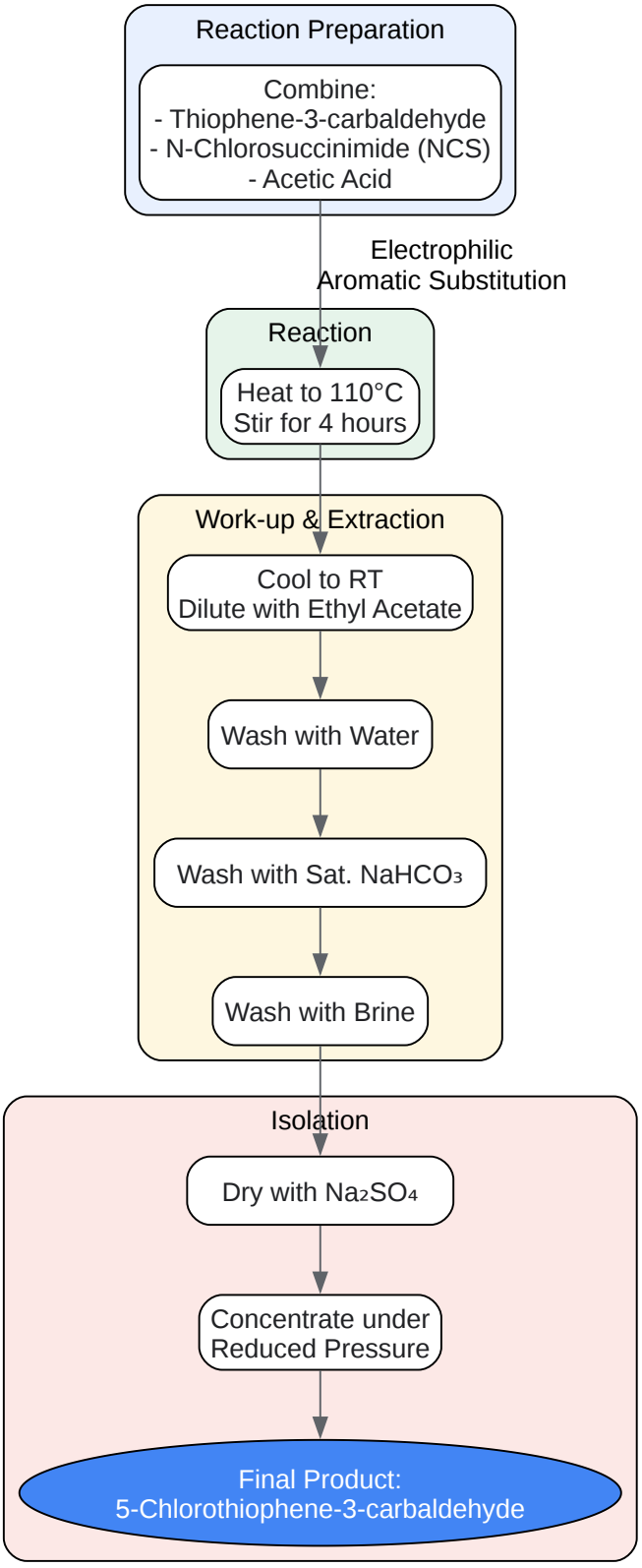

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

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